

A Technical Guide to Pyrazine-d4 for Research Applications

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Compound of Interest

Compound Name: Pyrazine-d4

Cat. No.: B050138

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial availability and research applications of **Pyrazine-d4** (Perdeuterated pyrazine). **Pyrazine-d4** serves as a crucial internal standard in analytical chemistry, particularly in mass spectrometry-based quantitative studies, due to its chemical similarity to its non-deuterated counterpart and distinct mass difference. This guide offers a detailed overview of its commercial suppliers, an exemplary experimental protocol for its use in stable isotope dilution analysis, and visualizations of the underlying principles and workflows.

Commercial Suppliers of Pyrazine-d4

For researchers looking to source **Pyrazine-d4**, a variety of chemical suppliers offer this compound in different quantities and purities. The following table summarizes the key quantitative data from prominent commercial vendors.

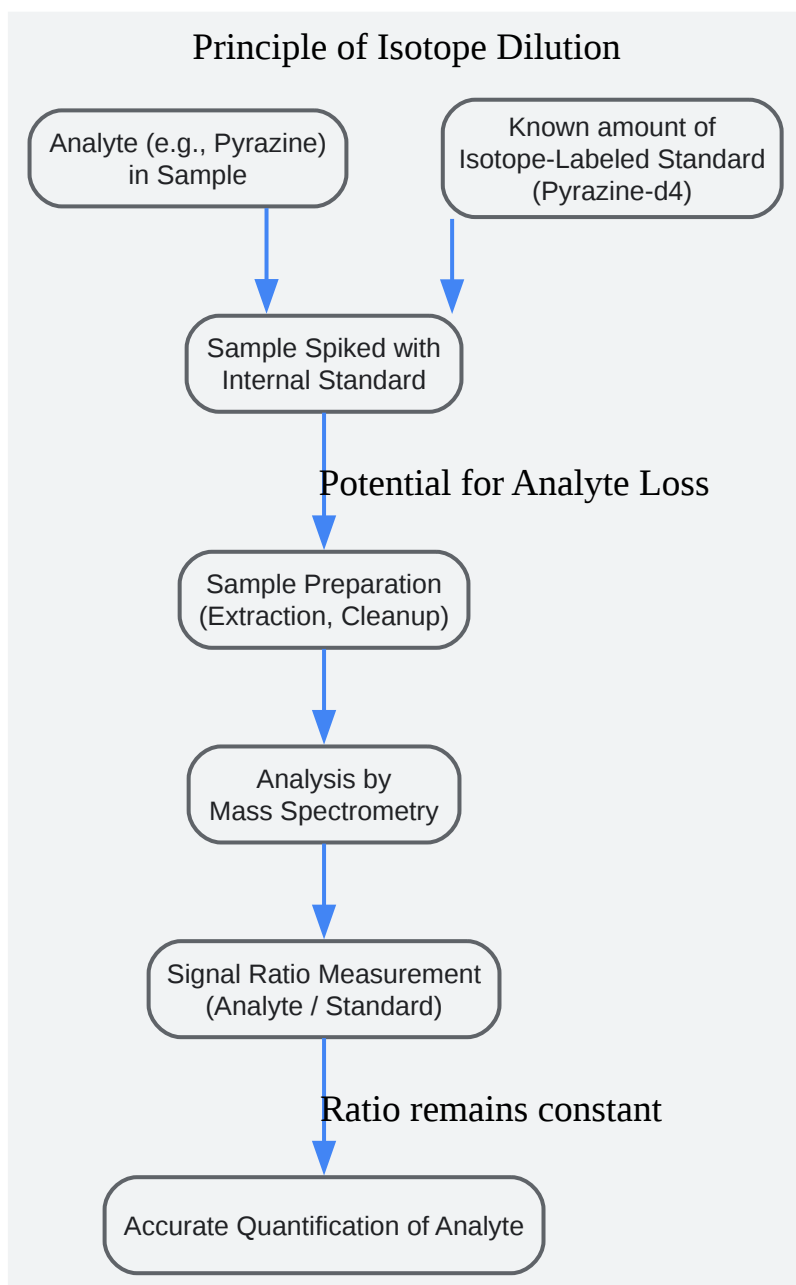
Supplier	Catalog Number (Example)	Isotopic Purity (atom % D)	Chemical Purity	Molecular Formula	CAS Number	Molecular Weight
Sigma-Aldrich	340456	≥98	≥99% (CP)	C ₄ D ₄ N ₂	1758-62-9	84.11 g/mol
Santa Cruz Biotechnology	sc-214421	Not specified	Not specified	C ₄ D ₄ N ₂	1758-62-9	84.11 g/mol
MedChem Express	HY-W013040S	Not specified	Not specified	C ₄ D ₄ N ₂	1758-62-9	84.11 g/mol
LGC Standards	TRC-P840747	Not specified	Not specified	C ₄ D ₄ N ₂	1758-62-9	84.06 g/mol
Fisher Scientific	50-178-8055 (distributor for Sigma-Aldrich)	98	99% (CP)	C ₄ D ₄ N ₂	1758-62-9	84.11 g/mol

The Role of Pyrazine-d4 in Quantitative Analysis

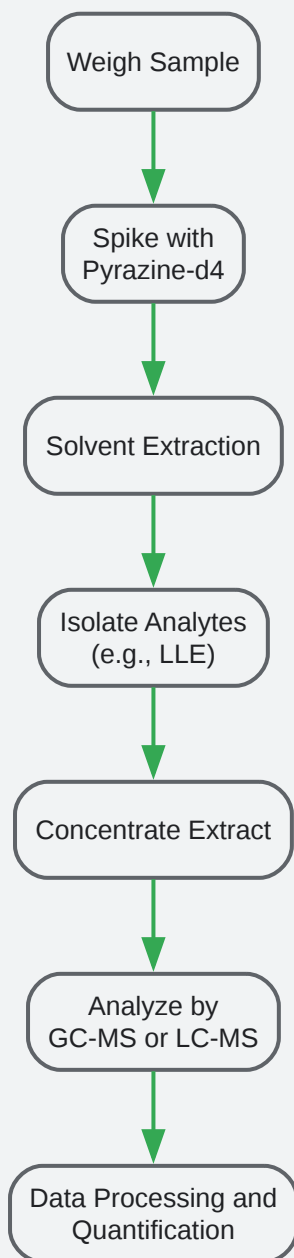
Stable isotope-labeled compounds like **Pyrazine-d4** are indispensable tools in analytical chemistry for enhancing the accuracy and precision of quantitative measurements, especially in complex biological or environmental matrices. The fundamental principle behind its application is the concept of Isotope Dilution Mass Spectrometry (IDMS).

In a typical IDMS workflow, a known quantity of the isotopically labeled standard (**Pyrazine-d4**) is added to a sample containing the analyte of interest (native pyrazine or its derivatives). The labeled standard, being chemically identical to the analyte, experiences the same physical and chemical changes during sample preparation, extraction, and analysis. Any loss of the analyte during these steps will be accompanied by a proportional loss of the internal standard. By measuring the ratio of the signal from the native analyte to that of the isotopically labeled

standard in the mass spectrometer, one can accurately quantify the amount of the analyte in the original sample, as the ratio remains constant regardless of sample loss.



Experimental Workflow for Pyrazine Quantification



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